

Personal protective equipment for handling N-Benzylniacin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N-Benzylniacin

Cat. No.: B091188

[Get Quote](#)

Essential Safety and Handling Guide for N-Benzylniacin

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidance, and disposal plans for the handling of **N-Benzylniacin**. Our aim is to be your preferred resource for laboratory safety and chemical handling, ensuring your work is conducted with the highest safety standards.

Personal Protective Equipment (PPE)

While **N-Benzylniacin** is not classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), adherence to standard laboratory safety protocols is crucial to minimize exposure and ensure a safe working environment.

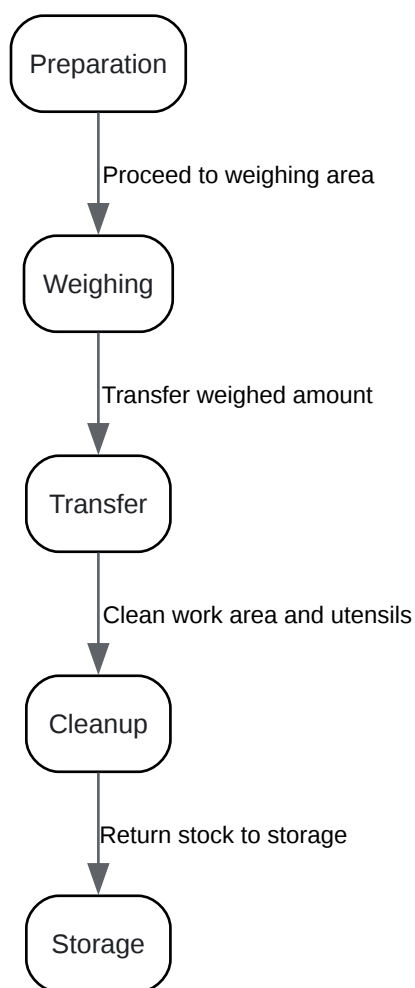
Recommended PPE for Handling N-Benzylniacin

PPE Category	Item	Specification
Eye Protection	Safety Glasses	Must have side shields conforming to EN166 (EU) or ANSI Z87.1 (US) standards.
Hand Protection	Chemical-resistant gloves	Nitrile, neoprene, or butyl rubber gloves are recommended. Ensure gloves are inspected for integrity before each use.
Body Protection	Laboratory Coat	A standard, long-sleeved lab coat should be worn to protect skin and clothing.
Respiratory Protection	Not generally required	Use in a well-ventilated area. If dust generation is unavoidable, a NIOSH-approved N95 respirator is recommended.

Operational Plan: Handling and Weighing

This section outlines a standard operating procedure for the safe handling and weighing of **N-Benzylniacin** powder in a laboratory setting.

Workflow for Handling N-Benzylniacin



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **N-Benzyl niacin**.

Step-by-Step Handling Protocol

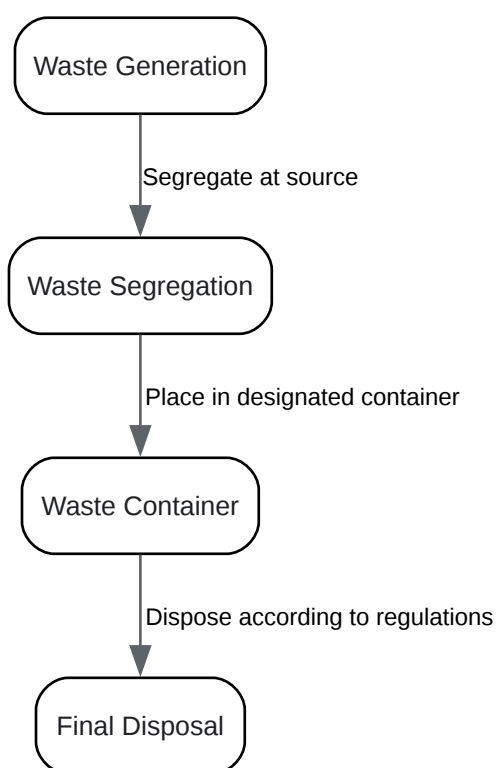
- Preparation:
 - Ensure the work area, typically a chemical fume hood or a designated benchtop in a well-ventilated lab, is clean and uncluttered.
 - Don the appropriate PPE as specified in the table above.
 - Prepare all necessary equipment, such as a calibrated analytical balance, weigh paper or boat, and spatulas.

- Weighing:
 - Place a clean weigh boat or paper on the analytical balance and tare.
 - Carefully open the **N-Benzylniacin** container.
 - Using a clean spatula, transfer the desired amount of powder to the weigh boat. Avoid creating dust.
 - Once the desired weight is achieved, securely close the **N-Benzylniacin** container.
- Transfer:
 - Carefully transfer the weighed **N-Benzylniacin** to the reaction vessel or desired container.
 - Ensure the transfer is done in a manner that minimizes the risk of spills and dust generation.
- Cleanup:
 - Clean the spatula and any other utensils used with an appropriate solvent (e.g., ethanol or water) and wipe dry.
 - Wipe down the balance and the surrounding work area with a damp cloth to remove any residual powder.
 - Dispose of the weigh boat/paper and any cleaning materials in the designated non-hazardous solid waste container.
- Storage:
 - Return the **N-Benzylniacin** container to its designated storage location.
 - Store in a cool, dry, and well-ventilated area, away from incompatible materials.

Disposal Plan

As **N-Benzyliniacin** is not classified as hazardous, the disposal of the chemical and its associated waste should follow standard procedures for non-hazardous chemical waste, in accordance with local and institutional regulations.

Disposal Workflow for N-Benzyliniacin Waste



[Click to download full resolution via product page](#)

Caption: Disposal workflow for **N-Benzyliniacin** waste.

Disposal Procedures

- Unused **N-Benzyliniacin**:
 - If small amounts of pure, unadulterated **N-Benzyliniacin** need to be disposed of, it should be treated as non-hazardous chemical waste.
 - Place the material in a clearly labeled, sealed container for solid chemical waste.
 - Arrange for disposal through your institution's environmental health and safety office or a licensed chemical waste disposal company.

- Contaminated Materials:
 - Items such as used weigh boats, contaminated paper towels, and gloves should be collected in a designated solid waste container.
 - This container should be clearly labeled as "Non-Hazardous Solid Waste."
 - When the container is full, it should be sealed and disposed of through the appropriate institutional waste stream.
- Empty Containers:
 - Empty **N-Benzylnicotinamide** containers should be triple-rinsed with a suitable solvent (e.g., water or ethanol).
 - The rinsate can be disposed of down the drain with copious amounts of water, provided it is in compliance with local wastewater regulations.
 - The rinsed and dried container can then be disposed of in the regular trash or recycling, depending on the container material and local guidelines.

Quantitative Data

The following table summarizes the available physical, chemical, and toxicological data for **N-Benzylnicotinamide** and the related compound, nicotinic acid.

Property	Value	Source (Compound)
Molecular Formula	C ₁₃ H ₁₁ NO ₂	N-Benzylnicotinamide
Molecular Weight	213.23 g/mol	N-Benzylnicotinamide
Appearance	Colorless to yellowish transparent liquid	N-Benzylnicotinamide
Melting Point	Not Available	N-Benzylnicotinamide
Boiling Point	Not Available	N-Benzylnicotinamide
LD50 (Oral, Rat)	> 2000 mg/kg	Nicotinic Acid
LD50 (Dermal, Rat)	> 2000 mg/kg	Nicotinic Acid

Experimental Protocol: Synthesis of N-Benzylnicotinamide

The following is a representative protocol for the synthesis of **N-Benzylnicotinamide**. This should be performed by trained personnel in a properly equipped laboratory.

Materials and Equipment

- Nicotinic acid
- Benzyl chloride
- Triethylamine
- Methanol
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Magnetic stirrer and stir bar
- Standard laboratory glassware

- Rotary evaporator

Procedure

- In a round-bottom flask equipped with a magnetic stir bar, dissolve nicotinic acid in methanol.
- To this solution, add benzyl chloride and triethylamine.
- Attach a reflux condenser and heat the mixture to reflux with stirring.
- Monitor the reaction progress using an appropriate technique (e.g., Thin Layer Chromatography).
- Once the reaction is complete, allow the mixture to cool to room temperature.
- Remove the methanol under reduced pressure using a rotary evaporator.
- The resulting residue can then be purified by appropriate methods, such as recrystallization or column chromatography, to yield **N-BenzylNicotinic Acid**.

Disclaimer: This information is provided for guidance and is based on currently available data. Always consult the most recent Safety Data Sheet (SDS) for **N-BenzylNicotinic Acid** and follow all applicable local, state, and federal regulations for chemical handling and disposal.

- To cite this document: BenchChem. [Personal protective equipment for handling N-BenzylNicotinic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b091188#personal-protective-equipment-for-handling-n-benzylnicotinic-acid\]](https://www.benchchem.com/product/b091188#personal-protective-equipment-for-handling-n-benzylnicotinic-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com